Proper Disposal Procedures: 2,3-Dibromo-5-methylbenzoic Acid

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Compound of Interest

Compound Name:	*2,3-Dibromo-5-methylbenzoic acid*
CAS No.:	*154257-79-1*
Cat. No.:	*B3348082*

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Executive Summary & Chemical Profile

Objective: Establish a standardized, compliant disposal workflow for **2,3-Dibromo-5-methylbenzoic acid** (CAS: 154257-79-1) to mitigate environmental contamination and personnel exposure. Scope: This protocol applies to all laboratory personnel handling this compound in solid form or solution.

Chemical Identity & Hazards

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Property	Specification
Chemical Name	2,3-Dibromo-5-methylbenzoic acid
CAS Number	154257-79-1
Molecular Formula	$C_8H_6Br_2O_2$
Physical State	Solid (White to light yellow crystalline powder)
Acidity (pKa)	Acidic (Benzoic acid derivative)
Primary Hazards	Skin/Eye Irritant (H315, H319), STOT-SE (H335), Acute Tox.[1][2] (Oral)
Waste Classification	Halogenated Organic Acid

Pre-Disposal Handling & Segregation

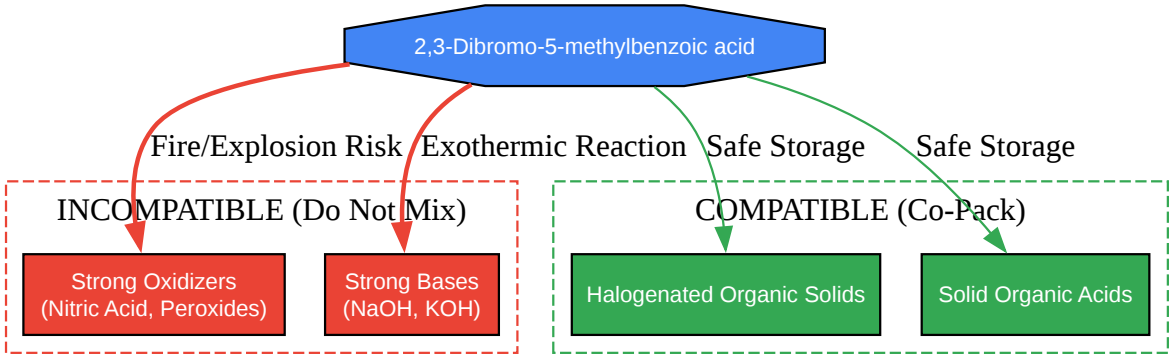
Core Directive: Never dispose of this compound down the drain. As a halogenated organic, it requires high-temperature incineration with acid gas scrubbing to prevent the release of toxic bromine/hydrogen bromide fumes.

Segregation Logic

- Incompatible With: Strong oxidizers (e.g., nitric acid, permanganates) and Strong bases (e.g., NaOH, KOH). Reaction with bases generates heat and salts; reaction with oxidizers may release free bromine gas (

).
- Compatible With: Other solid halogenated organic acids or neutral halogenated solids.

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Figure 1: Segregation logic for safe waste storage. Red pathways indicate high-risk incompatibilities.

Step-by-Step Disposal Protocols

Scenario A: Pure Solid Waste (Excess Reagent)

Context: Disposal of expired or excess solid powder.

- Container Selection: Use a wide-mouth high-density polyethylene (HDPE) or glass jar. Ensure the lid has a chemically resistant liner (e.g., PTFE).
- Labeling: Affix a hazardous waste label immediately.
  - Constituents: "**2,3-Dibromo-5-methylbenzoic acid**" (Do not use abbreviations).[2][3][4]
  - Hazard Checkbox: Mark "Toxic" and "Irritant".
  - Tag: "Solid Halogenated Organic".
- Packing: Transfer solid directly into the container. Do not dissolve in solvent solely for disposal purposes (this increases waste volume and cost).
- Storage: Store in the "Solid Organic Waste" satellite accumulation area until pickup.

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Scenario B: Liquid Waste (Reaction Mixtures/Mother Liquors)

Context: Compound is dissolved in organic solvents (e.g., DCM, Ethyl Acetate, Methanol).

- Stream Identification: Determine the primary solvent.
  - Halogenated Solvents (DCM, Chloroform): Dispose in "Halogenated Organic Waste" carboy.
  - Non-Halogenated Solvents (Methanol, Acetone): Dispose in "Halogenated Organic Waste" carboy.
  - Note: Even if the solvent is non-halogenated, the presence of **2,3-Dibromo-5-methylbenzoic acid** (a halogenated solute) contaminates the entire stream. The entire mixture must be treated as halogenated waste.
- pH Check: If the solution is highly acidic (pH < 2), neutralize to pH 5-9 using Sodium Bicarbonate (

) before adding to the organic waste drum to prevent corrosion of metal safety cans.
- Transfer: Pour into the appropriate carboy using a funnel. Close the latch immediately.

Scenario C: Spill Cleanup (Emergency Disposal)

Context: Accidental benchtop spill of solid powder.

- PPE: Wear nitrile gloves, safety goggles, and a lab coat.[5] If powder is fine/dusty, use an N95 respirator to prevent inhalation.
- Containment: Cover the spill with a damp paper towel to prevent dust dispersion.
- Cleanup:
  - Sweep up the damp solid and paper towels.
  - Place all debris into a clear plastic zip-lock bag.

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- Place the bag into the Solid Hazardous Waste container.

- Decontamination: Wipe the surface with a mild soap solution, followed by water. Dispose of wipes as solid hazardous waste.

Regulatory & Logistics Reference

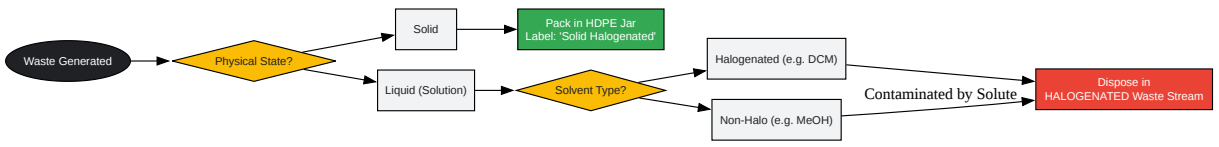
Waste Codes (RCRA/EPA)

While **2,3-Dibromo-5-methylbenzoic acid** is not explicitly P- or U-listed, it must be characterized properly to ensure legal compliance.

Waste Characteristic	Code	Rationale
Ignitability	D001	Only if dissolved in flammable solvents (Flash point < 60°C).
Corrosivity	D002	Only if aqueous solution pH ≤ 2.
Toxicity	N.O.S.[6]*	Not Otherwise Specified. Regulated due to halogen content and toxicity.

Most facilities will label this as "Hazardous Waste, Solid, N.O.S. (Contains **2,3-Dibromo-5-methylbenzoic acid**)".[2][3][4][7][8]

Disposal Decision Tree



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Figure 2: Operational decision tree for waste stream selection.

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